

Spectroscopic Characterization of Vildagliptin Lactam: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Vildagliptin Lactam

Cat. No.: B13432355

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Executive Summary

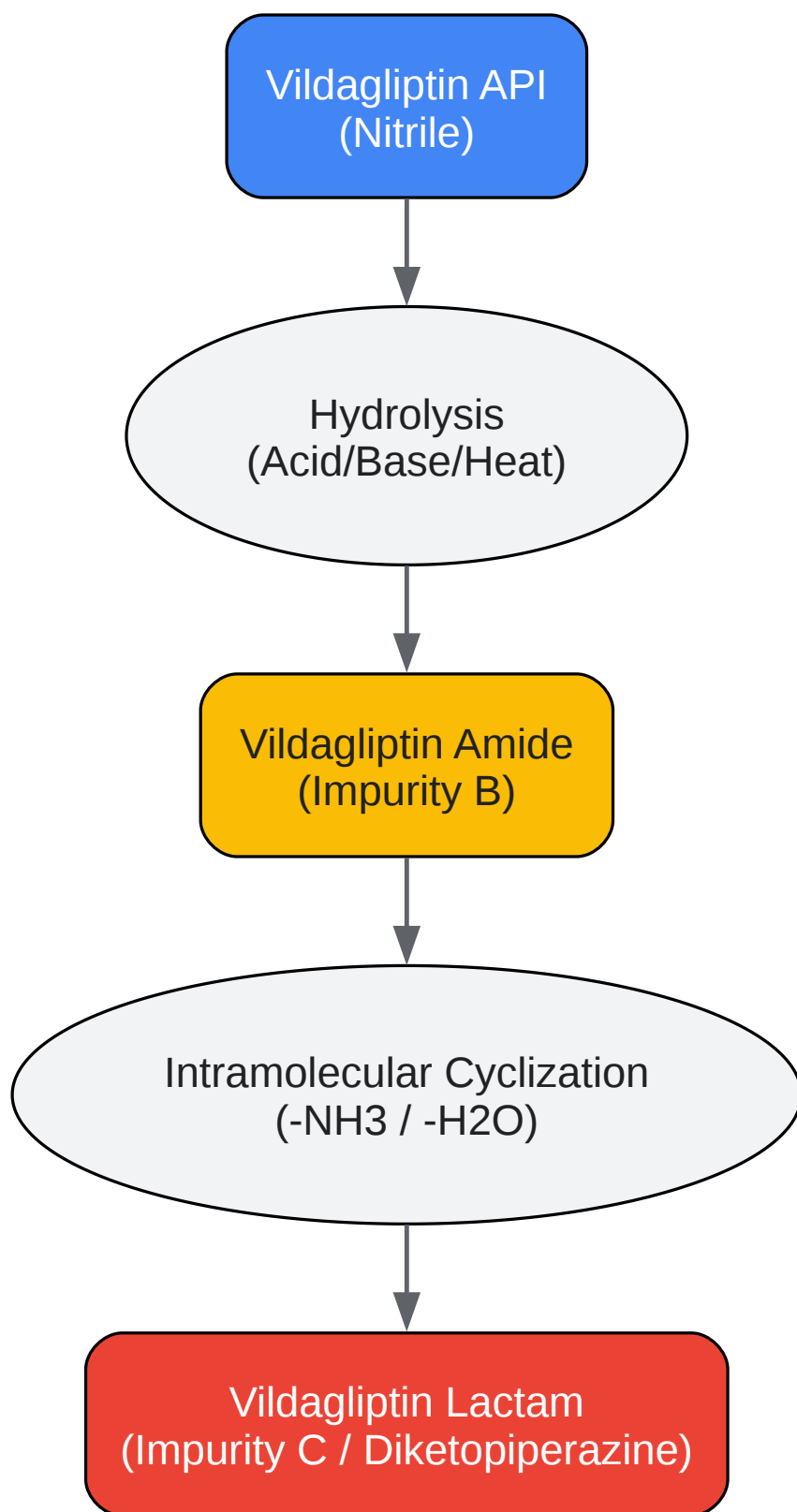
In the landscape of dipeptidyl peptidase-4 (DPP-4) inhibitors, the chemical stability of the active pharmaceutical ingredient (API) is paramount to drug safety and efficacy. Vildagliptin, a widely prescribed anti-hyperglycemic agent, is inherently susceptible to degradation under specific environmental stressors. Among its degradation profile, **Vildagliptin Lactam** (also designated as Vildagliptin Impurity C or Vildagliptin Related Compound 3) emerges as a critical, thermodynamically stable end-product.

This whitepaper provides an authoritative, in-depth spectroscopic characterization of **Vildagliptin Lactam**. Designed for analytical chemists and drug development professionals, this guide synthesizes the mechanistic origins of the impurity with self-validating experimental protocols, detailing its elucidation via High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR), and Fourier-Transform Infrared (FT-IR) spectroscopy.

Mechanistic Origins and Structural Pathway

Vildagliptin Lactam—chemically identified as 2-(3-hydroxyadamantan-1-yl)hexahydropyrrolo[1,2-a]pyrazine-1,4-dione—has a molecular formula of $C_{17}H_{24}N_2O_3$ and a monoisotopic mass of 304.1787 Da.

The formation of this lactam is not a random degradation event but a highly predictable intramolecular reaction driven by pH and thermal stress. When exposed to basic or acidic environments, the electrophilic cyano group of the pyrrolidine ring undergoes hydrolysis to form a primary amide, known as Vildagliptin Impurity B[1]. Because the resulting molecule contains both a secondary amine (on the adamantyl-glycyl axis) and a terminal amide, it is structurally primed for cyclization. The secondary amine acts as a nucleophile, attacking the amide carbonyl to expel ammonia (or water, depending on the exact intermediate state), thereby forming a highly stable, six-membered diketopiperazine ring[2].



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Degradation pathway of Vildagliptin to its Lactam (Impurity C) via an amide intermediate.

Self-Validating Experimental Protocols

To ensure the highest degree of scientific integrity, the isolation and characterization of **Vildagliptin Lactam** must be conducted using self-validating systems. This means every protocol contains an internal feedback loop to verify its own accuracy before data is accepted.

UHPLC-DAD-MS Isolation Workflow

Causality of Method Design: When developing the UHPLC method, the selection of an ammonium acetate buffer (pH 7.5) over traditional phosphate buffers is highly intentional. Phosphate salts are non-volatile and cause severe ion suppression and source fouling in the MS detector. Ammonium acetate ensures that the lactam remains un-ionized during column transit—maximizing hydrophobic interaction with the C18 stationary phase—while readily donating protons in the positive Electrospray Ionization (+ESI) source to yield a strong $[M+H]^+$ signal^[2].

Self-Validating Protocol:

- **System Suitability Testing (SST):** Prior to sample injection, run an SST mixture containing Vildagliptin API and a certified ^[3]. The run is automatically aborted unless the chromatographic resolution (Rs) between the API and the lactam exceeds 2.0.
- **Forced Degradation:** Expose 1.0 mg/mL Vildagliptin to 1M NaOH at 70 °C for 60 minutes to enrich the lactam concentration^[1].
- **Lock-Mass Calibration:** During HRMS acquisition, continuously infuse a lock-mass standard (e.g., Leucine Enkephalin, m/z 556.2771). This creates a real-time feedback loop, correcting time-of-flight (TOF) drift and guaranteeing mass errors remain below 5 ppm.



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Self-validating experimental workflow for the isolation and characterization of **Vildagliptin Lactam**.

In-Depth Spectroscopic Characterization

High-Resolution Mass Spectrometry (HRMS)

In positive ESI mode, **Vildagliptin Lactam** yields a dominant protonated molecular ion $[M+H]^+$ at m/z 305.18. The fragmentation pattern (MS/MS) is highly diagnostic of its structure. The most thermodynamically favorable cleavage is the neutral loss of water (-18 Da) from the adamantyl hydroxyl group, yielding a stable adamantyl cation at m/z 287.17. Further collision-induced dissociation (CID) cleaves the adamantyl moiety entirely, leaving the intact diketopiperazine core at m/z 153.06[2].

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality of Solvent Selection: For NMR spectroscopy, DMSO- d_6 is the strictly required solvent. While $CDCl_3$ is standard for many organic molecules, the rigid tricyclic adamantane core coupled with the diketopiperazine ring renders the lactam poorly soluble in non-polar media. Furthermore, DMSO- d_6 prevents the rapid chemical exchange of the adamantyl hydroxyl proton, allowing it to be observed as a distinct, integrable singlet at ~ 4.52 ppm. This is critical for confirming that the adamantyl moiety remains intact during the harsh degradation process[1].

The hallmark of lactam formation in the 1H NMR spectrum is the behavior of the glycylic CH_2 protons (C3 position). In the parent API, these protons are relatively upfield. Upon cyclization into the diketopiperazine ring, they become part of a rigid, cyclic tertiary amide system. This stereochemical restriction makes them highly diastereotopic, appearing as a distinct AB quartet around 3.85 and 4.05 ppm.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy provides orthogonal validation of the cyclization event. The primary indicator of degradation is the complete disappearance of the sharp nitrile ($C\equiv N$) stretch at $\sim 2240\text{ cm}^{-1}$, which is highly characteristic of the parent vildagliptin. Concurrently, the appearance of strong Amide I ($C=O$ stretch) bands at 1665 cm^{-1} confirms the formation of the dual carbonyls within the diketopiperazine ring[1].

Quantitative Data Summaries

The following tables synthesize the expected spectroscopic data for **Vildagliptin Lactam**, serving as a reference benchmark for analytical profiling.

Table 1: HRMS Fragmentation Data

Ion Type	m/z Observed	Theoretical m/z	Mass Error (ppm)	Structural Assignment
[M+H] ⁺	305.1860	305.1865	-1.6	Protonated molecular ion
Fragment	287.1755	287.1759	-1.4	[M+H - H ₂ O] ⁺ (Loss of adamantyl hydroxyl)
Fragment	153.0658	153.0664	-3.9	Cleaved diketopiperazine core
Fragment	135.1168	135.1174	-4.4	Hydroxyadamantyl cation (-H ₂ O)

Table 2: ¹H and ¹³C NMR Assignments (400 MHz / 100 MHz, DMSO- d₆)

Position	¹ H Chemical Shift (ppm)	Multiplicity & Integration	¹³ C Chemical Shift (ppm)	Assignment Notes
Adamantyl -OH	4.52	s, 1H (exchangeable)	-	Hydroxyl proton
Adamantyl CH ₂ /CH	1.45 - 2.15	m, 14H	30.5 - 45.2	Rigid tricyclic core
Adamantyl C-OH	-	-	67.8	Oxygen-bearing quaternary carbon
Adamantyl C-N	-	-	54.3	Nitrogen-bearing quaternary carbon
Pyrrolidine C8a	4.25	dd, 1H	58.6	Chiral center adjacent to N and C=O
Glycyl C3 (CH ₂)	3.85, 4.05	ABq, 2H	48.4	Diastereotopic protons in lactam ring
Carbonyls (C1, C4)	-	-	165.2, 168.7	Diketopiperazine amides

Table 3: Key FT-IR Vibrational Bands

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Structural Implication
3420	Broad, Strong	O-H Stretch	Confirms intact adamantyl hydroxyl
2925, 2855	Strong	C-H Stretch (Aliphatic)	Adamantane and pyrrolidine framework
1665	Strong	C=O Stretch (Amide I)	Diketopiperazine carbonyl
1640	Medium	C-N Stretch (Amide II)	Lactam ring nitrogen
2240 (Absent)	-	C≡N Stretch	Confirms complete loss of nitrile group

Conclusion

The spectroscopic characterization of **Vildagliptin Lactam** requires a multi-modal analytical approach. By combining the exact mass capabilities of HRMS, the structural connectivity provided by 2D-NMR, and the functional group validation of FT-IR, analysts can unequivocally confirm the presence of this diketopiperazine impurity. Implementing the self-validating protocols outlined in this guide ensures that degradation data is both robust and compliant with stringent regulatory expectations for API impurity profiling.

References

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